

An In-depth Technical Guide to the Safety of Cesium Hydroxide Monohydrate

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Compound of Interest

Compound Name: Cesium hydroxide monohydrate

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This document provides a comprehensive overview of the safety information for **Cesium Hydroxide Monohydrate** ($\text{CsOH} \cdot \text{H}_2\text{O}$), a highly reactive and corrosive inorganic base. The information is compiled from various Safety Data Sheets (SDS) to ensure a thorough understanding of its properties, hazards, and handling procedures.

Chemical Identification and Properties

Cesium hydroxide monohydrate is a white, crystalline, hygroscopic solid.^{[1][2]} It is recognized as one of the strongest known bases.^{[1][2]} Its high reactivity and solubility in water make it a valuable reagent in various industrial and laboratory applications, including as an electrolyte in high-performance batteries and a catalyst in polymerization.^{[1][3]} However, these same properties necessitate stringent safety protocols.

Table 1: Physical and Chemical Properties of **Cesium Hydroxide Monohydrate**

Property	Value	Source(s)
CAS Number	35103-79-8	[1]
Molecular Formula	CsOH·H ₂ O	[1][3]
Molecular Weight	167.93 g/mol	[4]
Appearance	White crystalline powder/solid	[1][5]
Melting Point	272.3°C (522.1°F) (decomposes)	[1][3]
Specific Gravity / Density	3.675 - 3.68 g/mL at 25°C	[1]
Solubility	Soluble in cold water, hot water, and methanol. Highly soluble in water, resulting in an exothermic reaction.[1]	[1]
Stability	Stable under normal conditions, but is hygroscopic, air-sensitive, and moisture-sensitive.[1][4][6]	[1][4][6]

Hazard Identification and Classification

Cesium hydroxide monohydrate is classified as a hazardous and corrosive substance.[1][6] It is harmful if swallowed and causes severe skin burns and eye damage.[6][7] Inhalation of dust can lead to severe irritation and chemical burns to the respiratory tract.[5][7] The material is extremely destructive to the tissues of mucous membranes.[7]

- GHS Classification: Acute toxicity, Oral (Category 4); Skin corrosion (Category 1A).
- DOT Classification: CLASS 8: Corrosive solid.
- WHMIS Hazard Class: D1B (Toxic materials), E (Corrosive material).[6]

Toxicological Data

Exposure can cause significant tissue damage, with the severity depending on the duration of contact. Eye contact can lead to corneal damage or blindness, while skin contact can result in inflammation and blistering.[7]

Table 2: Acute Oral Toxicity Data

Test	Species	Result (LD50)	Source(s)
Oral	Rat	570 mg/kg	
Oral	Mouse	800 mg/kg	[8]

Experimental Protocols

While the source Safety Data Sheets cite toxicological endpoints such as LD50 values, they do not provide detailed experimental methodologies. The data presented are typically generated following internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Representative Protocol: Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This section describes a generalized protocol representative of how the cited LD50 data would be obtained.

- **Objective:** To determine the acute oral toxicity of a substance. This method avoids using death as an endpoint and relies on observing clear signs of toxicity at a series of fixed dose levels.
- **Test Animals:** Healthy, young adult rats of a standard laboratory strain are used. Animals are fasted prior to dosing.
- **Dose Administration:** The test substance (**Cesium Hydroxide Monohydrate**) is typically administered in a single dose by gavage using a stomach tube. The substance may be dissolved in a suitable vehicle, like water.

- **Dose Levels:** A stepwise procedure is used with fixed dose levels of 5, 50, 300, and 2000 mg/kg. A preliminary "sighting study" is often performed on a single animal to determine the appropriate starting dose.
- **Observations:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory patterns, autonomic and central nervous system activity), and changes in body weight for at least 14 days.
- **Data Analysis:** The test results allow for the substance to be ranked and classified according to the Globally Harmonized System (GHS) for acute toxicity. The LD50 value is estimated based on the dose level that causes evident toxicity but not death.

Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when handling **cesium hydroxide monohydrate**.

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[9] Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[5][6]

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- **Skin Protection:** Wear a lab coat and appropriate protective gloves to prevent skin exposure. [6]
- **Respiratory Protection:** If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[6]

Handling and Storage:

- Keep containers tightly closed and dry.
- Do not breathe dust and avoid contact with skin and eyes.[9]

- Never add water to this product, as the reaction is highly exothermic.[8]
- Store in a cool, dry, well-ventilated area designated as a corrosives area, away from incompatible materials such as acids and strong oxidizing agents.[5][8] The compound can corrode glass and should be stored in containers made of materials like polyethylene.[1][2]

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First-Aid Measures: Immediate medical attention is required for all routes of exposure.[6]

- Eye Contact: Immediately flush eyes with plenty of running water for at least 15-30 minutes, keeping eyelids open.[5] Do not use an eye ointment. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing.[6] Flush skin with plenty of water for at least 15 minutes.[5] Wash with a disinfectant soap and cover the contaminated skin with an anti-bacterial cream. Seek immediate medical attention.

- Inhalation: Move the victim to fresh air immediately.[5] If breathing is difficult, administer oxygen.[6] If the victim is not breathing, perform artificial respiration.[6] Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting.[6] If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.[5] Seek immediate medical attention.[5] Use of gastric lavage or emesis is contraindicated due to the risk of perforation.[6]

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